

Technical Guide: Tert-butyl 2-(methylamino)acetate Hydrochloride

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Compound of Interest

Compound Name: *Tert-butyl 2-(methylamino)acetate*

Cat. No.: *B2875501*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 2-(methylamino)acetate hydrochloride, also known as sarcosine tert-butyl ester hydrochloride, is a derivative of the naturally occurring amino acid sarcosine. Its chemical structure, featuring a tert-butyl ester protecting group, makes it a valuable building block in organic synthesis, particularly in the fields of peptide synthesis and pharmaceutical development. This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its applications in scientific research.

Physicochemical Properties

Tert-butyl 2-(methylamino)acetate hydrochloride is a white to off-white crystalline solid.[1] It is highly soluble in water and soluble in solvents like methanol.[2] The hydrochloride salt form enhances its stability and ease of handling in laboratory settings.[3]

Table 1: Physicochemical Data of **Tert-butyl 2-(methylamino)acetate** Hydrochloride

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ ClNO ₂	[4]
Molecular Weight	181.66 g/mol	[4]
CAS Number	136088-69-2	
Appearance	White to off-white crystalline powder	
Melting Point	>120°C (sublimates)	
Solubility	Soluble in water and methanol	[2]
Boiling Point	Not available	
pKa	Not available	

Experimental Protocols

Synthesis of Tert-butyl 2-(methylamino)acetate Hydrochloride

A common method for the synthesis of **tert-butyl 2-(methylamino)acetate** hydrochloride involves the esterification of sarcosine with tert-butanol in the presence of an acid catalyst, followed by the formation of the hydrochloride salt.[1]

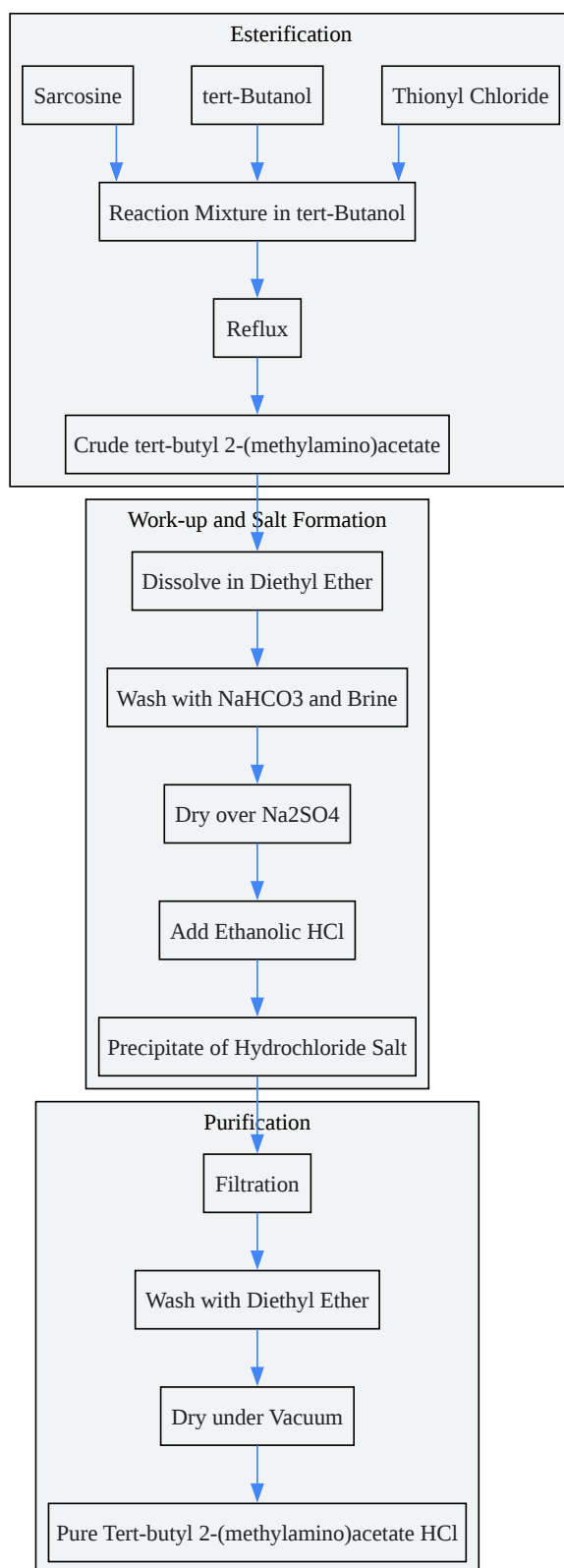
Materials:

- Sarcosine
- Tert-butanol
- Thionyl chloride (SOCl₂) or another suitable acid catalyst
- Diethyl ether or another suitable organic solvent
- Hydrochloric acid (ethanolic or ethereal solution)

Procedure:

- Esterification:
 - Suspend sarcosine in an excess of tert-butanol.
 - Cool the mixture in an ice bath.
 - Slowly add thionyl chloride dropwise with stirring. The reaction is exothermic and releases gas.
 - After the addition is complete, allow the mixture to warm to room temperature and then reflux for several hours until the reaction is complete (monitored by TLC).
 - Remove the excess tert-butanol under reduced pressure.
- Work-up and Salt Formation:
 - Dissolve the residue in a suitable organic solvent like diethyl ether.
 - Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a brine wash.
 - Dry the organic layer over anhydrous sodium sulfate and filter.
 - To the filtrate, add a solution of hydrochloric acid in ethanol or ether dropwise with stirring until precipitation is complete.
- Purification:
 - Collect the precipitate by filtration.
 - Wash the solid with cold diethyl ether to remove any unreacted starting materials and byproducts.
 - Dry the product under vacuum to yield **tert-butyl 2-(methylamino)acetate** hydrochloride as a white solid.

Workflow for the Synthesis of **Tert-butyl 2-(methylamino)acetate** Hydrochloride



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A flowchart illustrating the synthesis and purification process.

Analytical Characterization

The structure and purity of **tert-butyl 2-(methylamino)acetate** hydrochloride can be confirmed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show a singlet for the nine equivalent protons of the tert-butyl group, a singlet for the three protons of the N-methyl group, and a singlet for the two protons of the methylene group adjacent to the carbonyl. The presence of the hydrochloride salt may lead to peak broadening and a downfield shift of the N-H proton (if observable). Based on a related sulfonamide derivative, the tert-butyl protons appear around δ 1.30 ppm, the N-methyl protons around δ 2.77 ppm, and the methylene protons around δ 3.75 ppm in CDCl_3 .^[5]
- ^{13}C NMR: The carbon NMR spectrum should exhibit distinct signals for the quaternary carbon and the methyl carbons of the tert-butyl group, the N-methyl carbon, the methylene carbon, and the carbonyl carbon. For a similar sulfonamide compound, the tert-butyl carbons are observed at approximately δ 27.7 ppm (CH_3) and δ 81.8 ppm (quaternary C), the N-methyl carbon at δ 35.4 ppm, the methylene carbon at δ 51.4 ppm, and the carbonyl carbon at δ 167.3 ppm in CDCl_3 .^[5]

Infrared (IR) Spectroscopy:

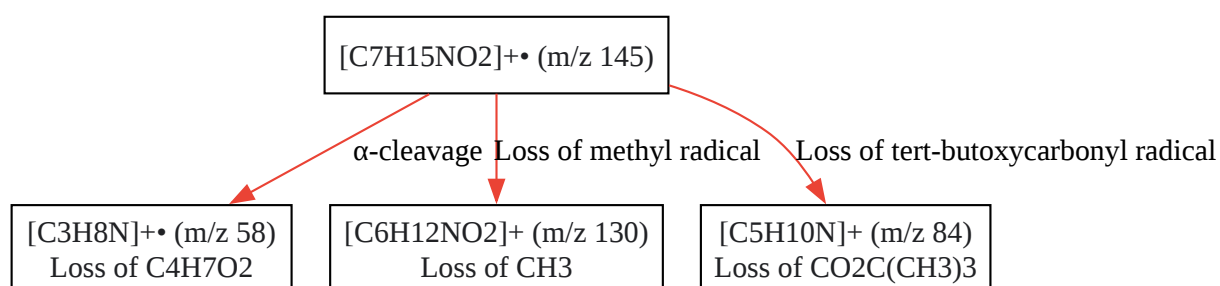
The IR spectrum is expected to display characteristic absorption bands for the various functional groups present in the molecule. Key peaks would include:

- N-H stretch: A broad band in the region of $2400\text{--}3000\text{ cm}^{-1}$ characteristic of an amine salt.
- C-H stretch: Sharp peaks around $2800\text{--}3000\text{ cm}^{-1}$ for the alkyl groups.
- C=O stretch: A strong absorption band around $1730\text{--}1750\text{ cm}^{-1}$ for the ester carbonyl group.
- C-O stretch: A peak in the $1150\text{--}1250\text{ cm}^{-1}$ region for the ester C-O bond.
- N-H bend: A band around $1500\text{--}1600\text{ cm}^{-1}$.

Mass Spectrometry (MS):

Electron ionization (EI) mass spectrometry would likely lead to fragmentation of the molecule. The molecular ion peak (M^+) would be observed at m/z corresponding to the free base (145.11). Common fragmentation patterns for amino acid esters include the loss of the tert-butyl group (-57 amu) and cleavage at the C-C bond alpha to the nitrogen.

Predicted Fragmentation Pathway



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A diagram of the predicted mass spectrometry fragmentation.

Applications in Research and Drug Development

Tert-butyl 2-(methyamino)acetate hydrochloride is a versatile reagent with several applications in the fields of chemistry and drug discovery.

- **Peptide Synthesis:** The tert-butyl ester group serves as a convenient protecting group for the carboxylic acid functionality of sarcosine. This allows for the selective formation of peptide bonds at the N-terminus without interference from the C-terminus. The tert-butyl group can be readily removed under acidic conditions.[6]
- **Pharmaceutical Intermediate:** This compound is used as a building block in the synthesis of more complex molecules with potential therapeutic applications. Its structural similarity to glycine suggests that it could be incorporated into molecules designed to interact with biological targets that recognize glycine or other amino acids.[3]
- **Neuroscience Research:** As a derivative of sarcosine, which is known to be a glycine transporter-1 (GlyT1) inhibitor, **tert-butyl 2-(methyamino)acetate** hydrochloride and its derivatives may be of interest in neuroscience research. GlyT1 inhibitors are being

investigated for their potential in treating neurological and psychiatric disorders. While direct activity of this specific compound on neurotransmitter systems has not been extensively reported, its role as a precursor to potentially active molecules is significant.[3]

Safety and Handling

Tert-butyl 2-(methylamino)acetate hydrochloride should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. It is important to avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Tert-butyl 2-(methylamino)acetate hydrochloride is a valuable and versatile chemical intermediate for researchers in both academic and industrial settings. Its well-defined properties and utility in organic synthesis, particularly in the construction of peptides and other complex organic molecules, underscore its importance in the advancement of pharmaceutical and chemical research. This guide provides a foundational understanding of its properties and applications, serving as a valuable resource for scientists and professionals in the field.

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